

Application Note: Solid-Phase Extraction of (E)-Fenpyroximate-d9

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

Cat. No.: B15559756

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Introduction

(E)-Fenpyroximate is a non-systemic pyrazole acaricide and insecticide used to control mites and other pests on a variety of crops. For accurate quantification of (E)-Fenpyroximate in complex matrices such as soil, water, and agricultural products, the use of a deuterated internal standard, **(E)-Fenpyroximate-d9**, is a common and effective practice to correct for matrix effects and variations in analytical response. Solid-phase extraction (SPE) is a widely utilized sample preparation technique that offers efficient cleanup and concentration of analytes from complex samples prior to chromatographic analysis. This application note details a robust SPE protocol for the extraction of **(E)-Fenpyroximate-d9** from various sample matrices, ensuring high recovery and reproducibility. The subsequent analysis is typically performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS) for sensitive and selective detection.

Principle

This method employs a reversed-phase SPE cartridge to retain the non-polar **(E)-Fenpyroximate-d9** from an aqueous sample or a sample extract reconstituted in a polar solvent. The lipophilic nature of Fenpyroximate (log Pow of 5.01) allows for strong retention on hydrophobic sorbents like C18. Interfering polar compounds are washed away, and the analyte of interest is then eluted with a non-polar organic solvent. This protocol is designed for

researchers, scientists, and drug development professionals requiring a reliable method for the trace analysis of Fenpyroximate.

Experimental Protocols

Materials and Reagents

- SPE Cartridge: C18 (500 mg, 6 mL) or equivalent polymeric reversed-phase cartridge
- Solvents: Methanol (HPLC grade), Acetonitrile (LC-MS grade), Water (LC-MS grade), n-Hexane (HPLC grade)
- **(E)-Fenpyroximate-d9** standard solution (100 µg/mL in acetonitrile)
- Reagents: Formic acid, Sodium chloride
- Equipment: SPE manifold, vacuum pump, vortex mixer, centrifuge, rotary evaporator or nitrogen evaporator.

Sample Preparation

The sample preparation will vary depending on the matrix. Below are general guidelines for common matrices.

- Water Samples:
 - Collect water samples in amber glass containers.
 - If the sample contains particulate matter, centrifuge at 3000 rpm for 5 minutes to separate the phases.[\[1\]](#)
 - Measure 100 mL of the supernatant into a clean flask.
 - Spike with an appropriate volume of **(E)-Fenpyroximate-d9** internal standard solution.
 - Proceed to the SPE protocol.
- Soil/Sediment Samples:

- Weigh 10 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
- Spike with an appropriate volume of **(E)-Fenpyroximate-d9** internal standard solution.
- Add 20 mL of acetonitrile and shake vigorously for 20 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant. Repeat the extraction with another 20 mL of acetonitrile.
- Combine the extracts and evaporate to near dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 mL of 10% methanol in water.
- Proceed to the SPE protocol.
- Fruit/Vegetable Samples (Citrus Example):
 - Homogenize 10 g of the sample with 10 mL of acetonitrile.
 - Add appropriate salting-out agents as per the QuEChERS method (e.g., MgSO₄, NaCl).[\[2\]](#)
 - Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.[\[2\]](#)
 - Take a 1 mL aliquot of the acetonitrile supernatant and dilute with 9 mL of water.
 - Spike with an appropriate volume of **(E)-Fenpyroximate-d9** internal standard solution if not added prior to extraction.
 - Proceed to the SPE protocol.

Solid-Phase Extraction (SPE) Protocol

- Cartridge Conditioning:
 - Pass 6 mL of n-hexane through the C18 cartridge.
 - Pass 6 mL of methanol through the cartridge.

- Pass 6 mL of LC-MS grade water through the cartridge. Do not allow the sorbent to go dry.
- Sample Loading:
 - Load the pre-prepared sample solution onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Washing:
 - Wash the cartridge with 6 mL of 10% methanol in water to remove polar interferences.
 - Dry the cartridge under vacuum for 10-15 minutes.
- Elution:
 - Elute the **(E)-Fenpyroximate-d9** from the cartridge with 8 mL of acetonitrile or a suitable non-polar solvent. Collect the eluate in a clean collection tube.
- Final Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis (e.g., 80:20 acetonitrile:water).
 - Vortex for 30 seconds to ensure complete dissolution.
 - Transfer the final extract to an autosampler vial for analysis.

Data Presentation

The following table summarizes typical quantitative data for Fenpyroximate analysis in various matrices, which can be expected to be similar for its deuterated analog.

Parameter	Matrix	Method	Value	Reference
Limit of Quantification (LOQ)	Citrus (whole fruit & flesh)	QuEChERS-UHPLC-MS/MS	0.01 mg/kg	[2]
Soil	LC-MS/MS	0.01 mg/kg	[3][4]	
Water	UV-Visible Spectroscopy	2.083 µg/mL	[5]	
Limit of Detection (LOD)	Soil	LC-MS/MS	0.0002 - 0.0004 mg/kg	[3][4]
Water	UV-Visible Spectroscopy	0.687 µg/mL	[5]	
Recovery	Citrus (whole fruit)	QuEChERS-UHPLC-MS/MS	104-110%	[2]
Citrus (flesh)	QuEChERS-UHPLC-MS/MS	92-109%	[2]	
Soil	LC-MS/MS	90-100%	[6]	

Visualizations

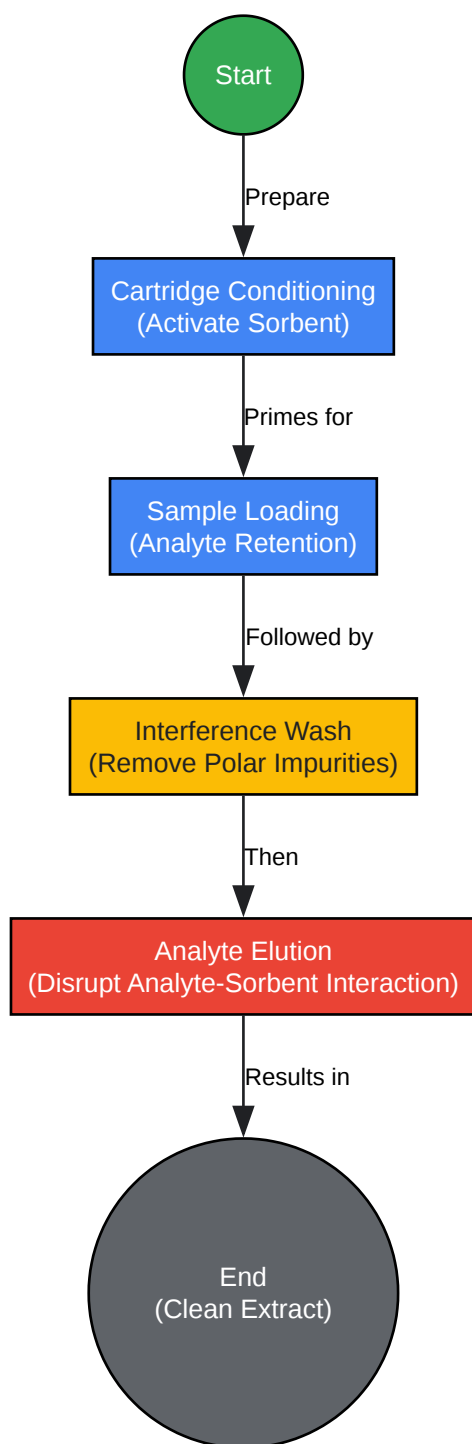
Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of **(E)-Fenpyroximate-d9**.

Logical Relationship of SPE Steps



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Caption: Key logical steps in the solid-phase extraction process.

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